

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Propylcyclohexanone

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Compound of Interest

Compound Name: **2-Propylcyclohexanone**

Cat. No.: **B1346617**

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For researchers, scientists, and drug development professionals, a deep understanding of chemical safety is paramount to fostering a secure and productive laboratory environment. This guide provides essential, immediate safety and logistical information for the handling of **2-Propylcyclohexanone**, including detailed operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

2-Propylcyclohexanone is a combustible liquid that can cause skin and eye irritation, and may also lead to respiratory irritation.^[1] Adherence to strict safety protocols is crucial when working with this chemical to minimize risk and ensure a safe laboratory environment.

Essential Safety Information at a Glance

To facilitate a rapid understanding of the key safety parameters for **2-Propylcyclohexanone**, the following table summarizes its critical properties and hazard classifications.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O	[1] [2] [3] [4]
Molecular Weight	140.22 g/mol	[1] [2] [5]
Appearance	Colorless to pale yellow liquid	
Boiling Point	198 °C	[5]
Flash Point	69.2 °C	[5]
Density	0.91 g/cm ³	[5]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **2-Propylcyclohexanone**, the use of appropriate Personal Protective Equipment (PPE) is mandatory. The following table outlines the required PPE for various laboratory operations.

Operation	Recommended Personal Protective Equipment
General Handling & Transfer	Eye Protection: Chemical safety goggles or a face shield.[6][7] Hand Protection: Chemical-resistant gloves (e.g., nitrile).[6][7] Skin and Body Protection: Lab coat, long pants, and closed-toe shoes.[6][7]
Procedures with Splash Potential	In addition to the above: Face Protection: A face shield worn over safety goggles.[8] Body Protection: A chemical-resistant apron.
Operations Generating Aerosols or Vapors	All work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.[6][9]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Propylcyclohexanone** is essential for minimizing exposure and ensuring safety.

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[6][10]
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[10][11][12]
- Remove all potential ignition sources, as **2-Propylcyclohexanone** is a combustible liquid. [10][12]
- Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[10][11][12]

2. Handling and Use:

- Wear the appropriate PPE as outlined in the table above.
- Avoid direct contact with skin and eyes.[12]
- Avoid inhaling vapors or mists.[11][12]
- When transferring the chemical, do so carefully to avoid splashing.
- Keep containers tightly closed when not in use.[11][12]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.[11][13]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases. [9]
- Ensure the storage container is properly labeled.

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [10] [11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water for at least 15 minutes. If skin irritation occurs, seek medical attention. [10] [11]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention. [10] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [11] [12]

Disposal Plan: Responsible Waste Management

Proper disposal of **2-Propylcyclohexanone** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Chemical Waste: Collect all unused or waste **2-Propylcyclohexanone** in a designated, properly labeled, and sealed container for hazardous waste.[\[7\]](#)
- Contaminated Materials: Disposable gloves, absorbent pads, and other contaminated items should be collected in a separate, clearly labeled hazardous waste container.[\[7\]](#)

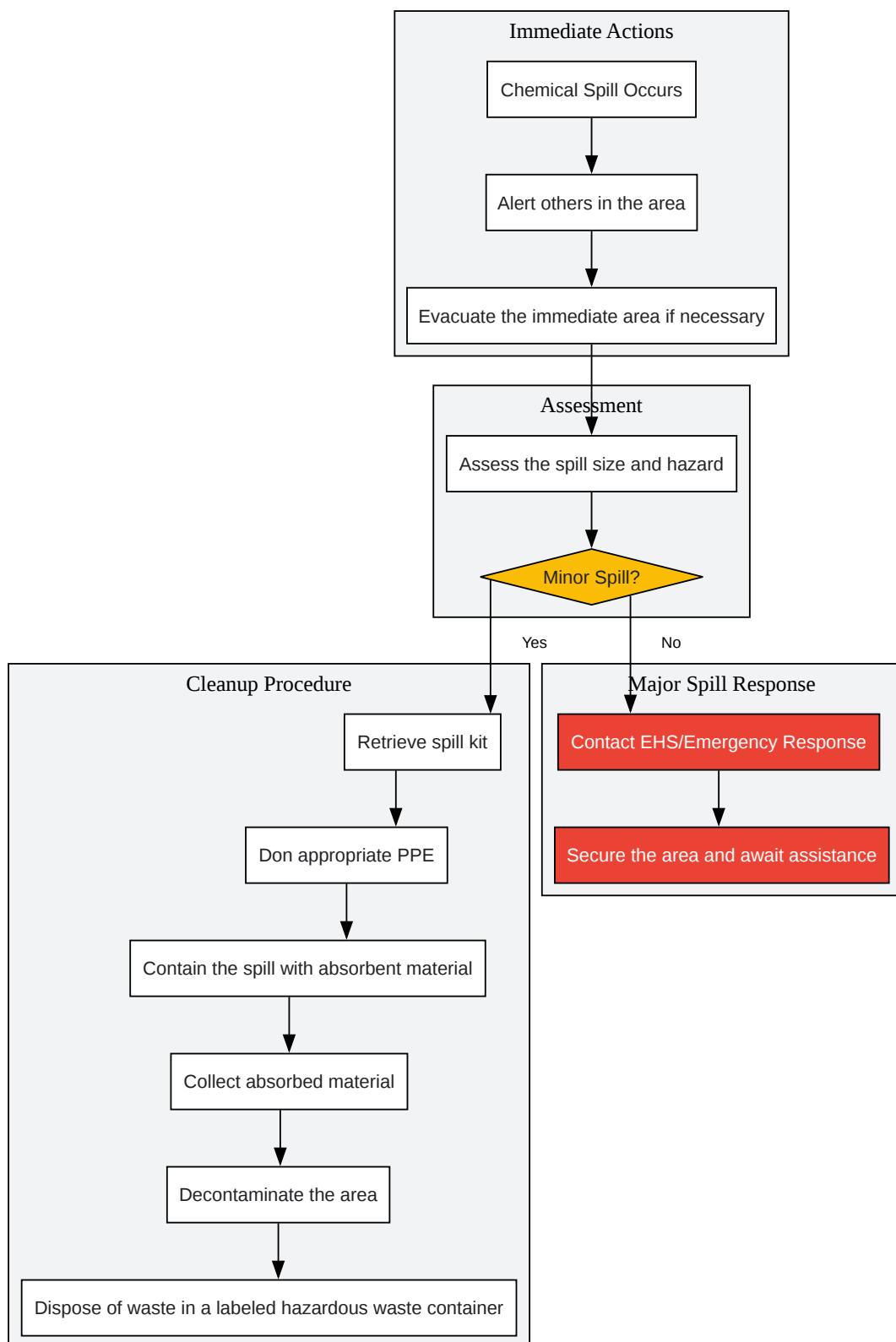
2. Disposal Procedure:

- Approved Waste Disposal: All waste materials must be disposed of through an approved hazardous waste disposal facility.[\[7\]](#)[\[10\]](#) Do not pour this chemical down the drain.[\[12\]](#)

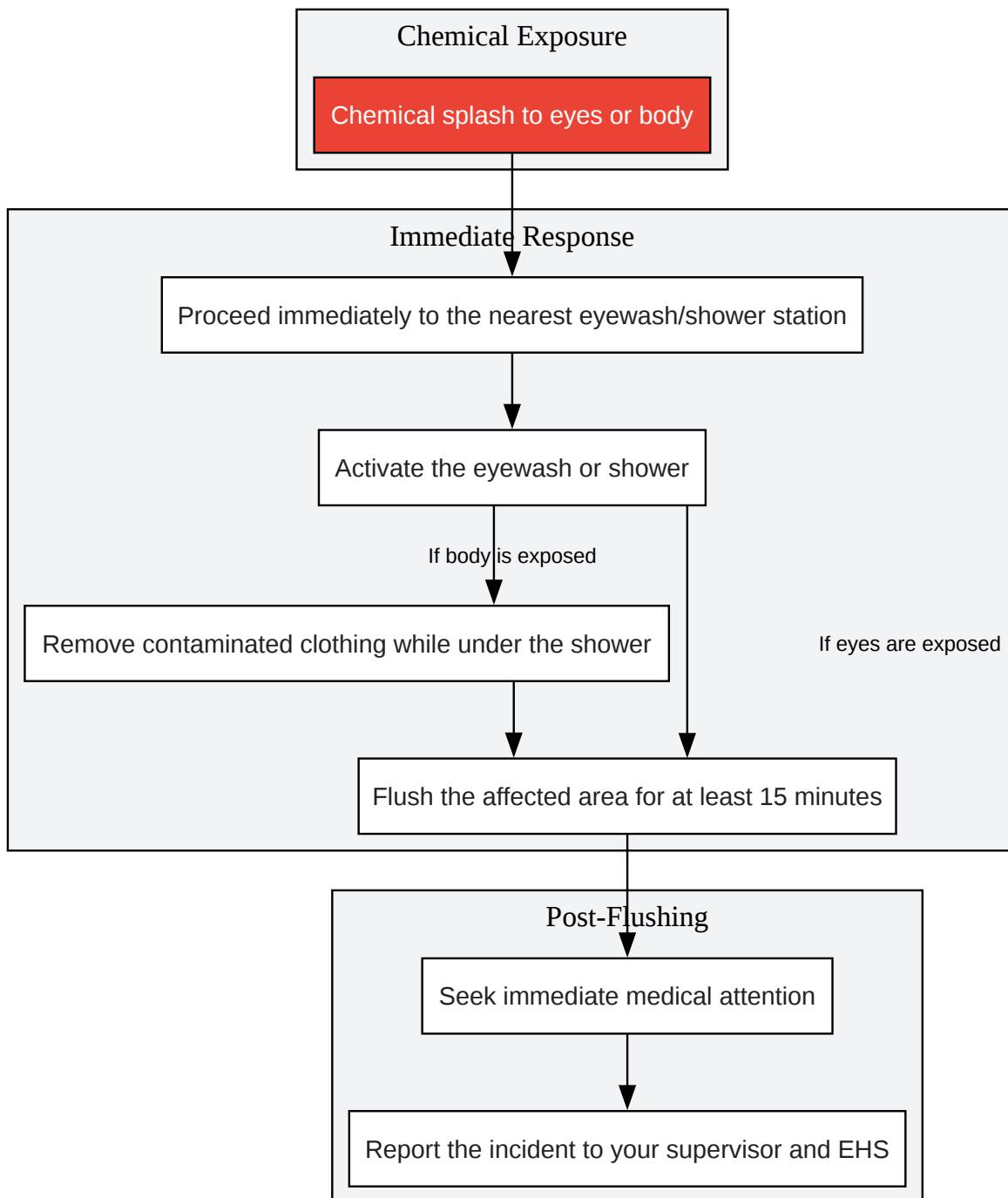
- Institutional Guidelines: Adhere to all local, state, and federal regulations, as well as your institution's specific protocols for hazardous waste disposal.^[7] Contact your institution's Environmental Health and Safety (EHS) department for guidance.

Visual Workflow Guides

The following diagrams illustrate standard laboratory safety procedures relevant to the handling of **2-Propylcyclohexanone**.

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Workflow for responding to a chemical spill.



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Procedure for using an emergency eyewash and shower station.

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